

Essential Safety and Handling of Pyridinium Chlorochromate (PCC)

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Compound of Interest

Compound Name: Phccc, (+)-

Cat. No.: B10753041

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It is highly probable that "Phccc, (+)-" is a typographical error and refers to Pyridinium Chlorochromate (PCC), a common oxidizing agent in organic synthesis. This guide provides essential safety and logistical information for handling PCC in a laboratory setting, targeting researchers, scientists, and drug development professionals.

Pyridinium chlorochromate (PCC) is a reddish-orange solid that is useful for the oxidation of primary alcohols to aldehydes and secondary alcohols to ketones.^[1] However, it is a hazardous substance and must be handled with appropriate safety precautions.^{[1][2]}

Personal Protective Equipment (PPE)

When handling Pyridinium Chlorochromate, the following personal protective equipment is essential to minimize exposure and ensure safety.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect against splashes and dust.
Face Shield	Recommended when there is a significant risk of splashing or dust generation.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are suitable. Inspect gloves for any tears or holes before use. ^[3]
Body Protection	Laboratory Coat	A standard lab coat should be worn to protect against minor spills.
Chemical-Resistant Apron or Suit	Recommended when handling larger quantities or when there is a higher risk of significant spills.	
Respiratory Protection	Fume Hood	All work with PCC should be conducted in a well-ventilated chemical fume hood to avoid inhalation of dust.
Respirator	If a fume hood is not available or if dust levels are high, a NIOSH-approved respirator with a particulate filter is necessary.	

Hazard Information and Safe Handling

PCC is a strong oxidizer and is incompatible with combustible materials, strong reducing agents, and alcohols.^[3] It is also moisture-sensitive. Contact with combustible material may cause fire.

Health Hazards:

- Acute: May cause irritation to the skin, eyes, and respiratory tract. May be harmful if swallowed or absorbed through the skin.
- Chronic: PCC is a suspected carcinogen and may cause sensitization by skin contact.

Safe Handling Practices:

- Always work in a well-ventilated area, preferably a chemical fume hood.
- Avoid generating dust.
- Keep away from heat, sparks, and open flames.[\[4\]](#)
- Store in a tightly closed container in a cool, dry place away from combustible materials.[\[3\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Emergency Procedures

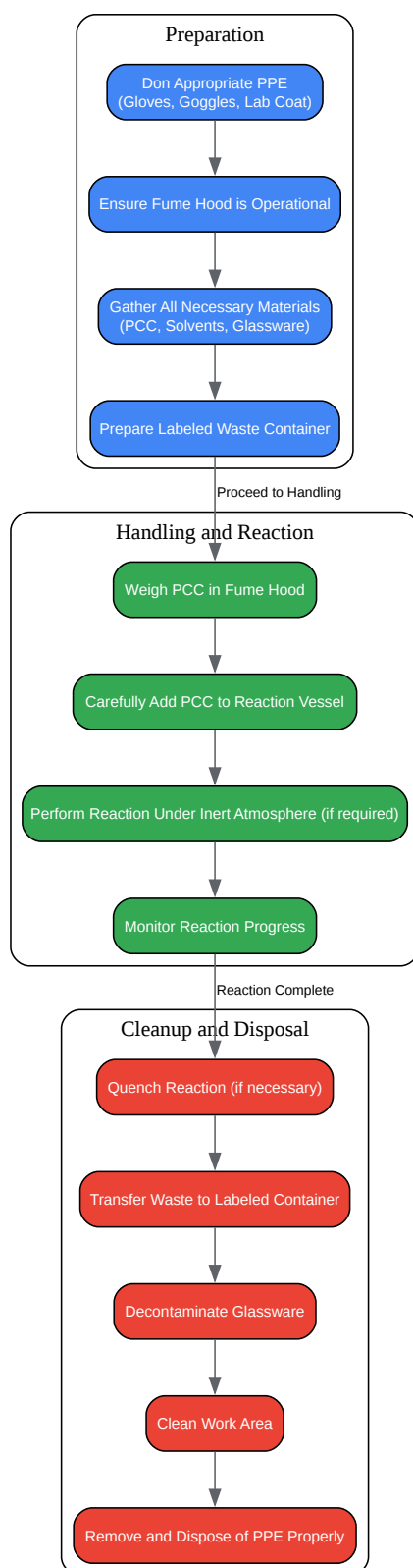
Emergency Situation	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water.[5] Remove contaminated clothing.[5] Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Inhalation	Move the person to fresh air.[5] If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[5] Seek immediate medical attention.
Spill	Evacuate the area.[6] Wear appropriate PPE.[6] Carefully sweep up the spilled solid, avoiding dust generation, and place it in a designated, labeled waste container. Clean the spill area with soap and water.

Disposal Plan

Dispose of PCC waste and contaminated materials in accordance with all local, state, and federal regulations.[6] Do not dispose of it down the drain.[6] Collect waste in a designated, labeled, and sealed container.[6]

Experimental Workflow for Handling Pyridinium Chlorochromate (PCC)

The following diagram outlines the standard operating procedure for the safe handling of Pyridinium Chlorochromate in a laboratory setting.



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